

Personal protective equipment for handling Metaescaline hydrochloride

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Compound of Interest

Compound Name: Metaescaline hydrochloride

Cat. No.: B593677

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Essential Safety and Handling Guide for Metaescaline Hydrochloride

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Metaescaline hydrochloride**. The following procedures are based on established best practices for handling potent, biologically active research chemicals.

Disclaimer: No specific Safety Data Sheet (SDS) for **Metaescaline hydrochloride** was found. The hazard information presented is based on its structural similarity to Mescaline hydrochloride. It is imperative to treat this compound with extreme caution, assuming it may be harmful if swallowed, and to prevent all direct contact.

Hazard Identification and Immediate Precautions

Metaescaline hydrochloride is an analytical reference standard, structurally classified as a phenethylamine.^[1] Due to its relation to Mescaline, it should be considered a potent compound with potential psychoactive effects. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. All of these should be strictly avoided. The signal word "Warning" and the hazard statement "H302 - Harmful if swallowed" are associated with the related compound Mescaline hydrochloride.^{[2][3]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against accidental exposure. All PPE should be donned before handling the compound and disposed of as hazardous waste after completion of the work.

Body Part	Protection Level	Specifications	Rationale
Hands	Double Gloving	Inner Glove: Nitrile. Outer Glove: Chemical-resistant (e.g., thicker nitrile or neoprene), powder-free, with long cuffs to cover the gown's cuffs.[4][5]	Provides a robust barrier against skin contact. Double gloving offers additional protection if the outer glove is breached.[4] Gloves should be changed immediately if contaminated or torn. [4]
Eyes & Face	Full Coverage	Chemical splash goggles conforming to ANSI Z87.1 standards. A face shield worn over the goggles is required when there is a risk of splashes or aerosol generation.[6]	Protects against accidental splashes to the eyes and face, which are primary routes of exposure.[6]
Body	Full Coverage	Disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs. [4]	Prevents contamination of personal clothing and skin.
Respiratory	As Needed (Risk-Based)	For handling the solid powder outside of a certified fume hood or if aerosolization is possible, a NIOSH-approved N95 or higher-level respirator is required.[6]	Protects against inhalation of the powdered compound, which can lead to systemic toxicity.

Quantitative Data Summary

Property	Value	Source / Compound
Chemical Formula	$C_{12}H_{19}NO_3 \cdot HCl$	Metaescaline hydrochloride[1] [7]
Molecular Weight	261.7 g/mol	Metaescaline hydrochloride[1] [7]
Purity	≥98%	Metaescaline hydrochloride[1]
Acute Toxicity (Oral LD50)	800 mg/kg (mouse)	Data for Mescaline hydrochloride[3]
Acute Toxicity (Intraperitoneal LD50)	132 mg/kg (rat)	Data for Mescaline hydrochloride[3]

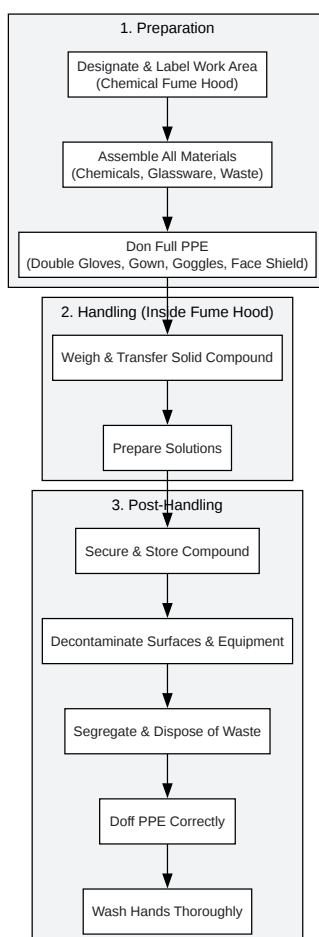
Operational Plan for Handling Metaescaline Hydrochloride

A systematic approach is essential to minimize exposure risk.

Experimental Protocol: Safe Handling Workflow

- Preparation:
 - All work with **Metaescaline hydrochloride**, especially handling the solid form, must be conducted in a designated area within a certified chemical fume hood.
 - Clearly label the work area with the compound's identity and associated hazards.
 - Assemble all necessary equipment (e.g., spatulas, weighing paper, vials, solvents) and waste containers before starting.
 - Don all required PPE as specified in the table above.
- Handling Solid Compound:

- Perform all manipulations, including weighing and transferring, of solid **Metaescaline hydrochloride** within the chemical fume hood to prevent inhalation of fine powders.
- Use tools like spatulas and weighing paper; avoid direct contact.
- Close the primary container immediately after use.
- Preparing Solutions:
 - Add solvent to the solid compound slowly to avoid splashing.
 - If sonication or vortexing is required, ensure the vial is securely capped.
- Post-Handling:
 - Decontaminate all work surfaces with an appropriate solvent (e.g., 70% ethanol) and dispose of the cleaning materials as hazardous waste.
 - Remove outer gloves first and dispose of them within the fume hood.^[4]
 - Remove remaining PPE in a designated area, avoiding cross-contamination.
 - Wash hands thoroughly with soap and water after removing all PPE.^[2]



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Caption: Safe handling workflow for **Metaescaline hydrochloride**.

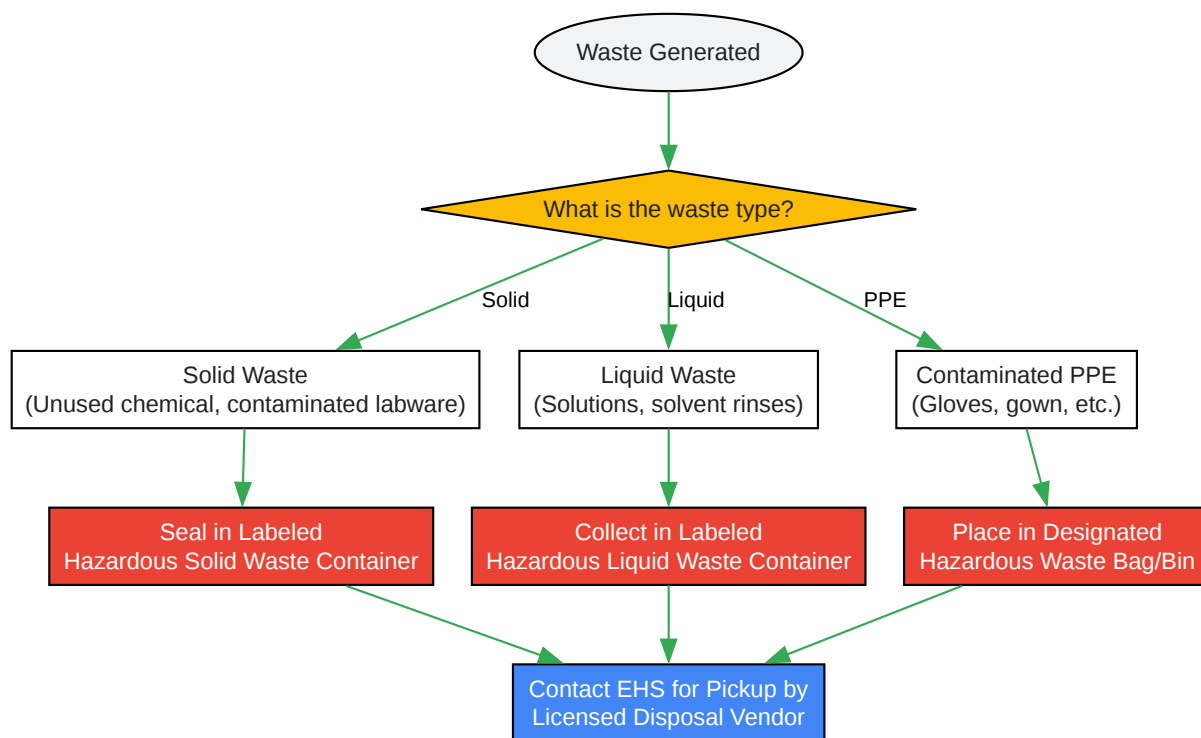
Disposal Plan

All materials contaminated with **Metaescaline hydrochloride** must be treated as hazardous chemical waste.

Experimental Protocol: Waste Disposal

- Waste Segregation:
 - Solid Waste: Includes unused solid compound, contaminated weighing paper, and any material used for spill cleanup. Place these in a clearly labeled, sealed hazardous waste container.

- Liquid Waste: Includes unused solutions and solvent rinses from cleaning glassware. Collect in a sealed, compatible hazardous waste container. Label with the full chemical names of all contents.
- Contaminated PPE: All used gloves, gowns, and other disposable items must be collected in a designated hazardous waste bag or container.[\[4\]](#)
- Sharps: Any contaminated needles or blades must be disposed of in a designated sharps container for hazardous chemical waste.
- Disposal Procedure:
 - Do not dispose of **Metaescaline hydrochloride** down the drain or in regular trash.[\[2\]](#)
 - All waste must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.
 - Follow all local, state, and federal regulations for hazardous waste disposal.[\[8\]](#) Community drug take-back programs may be an option for disposal if available.[\[9\]](#)



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Caption: Disposal decision plan for **Metaescaline hydrochloride** waste.

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